

In-Depth Technical Guide to 2,3-Heptanedione (CAS No. 96-04-8)

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Compound of Interest

Compound Name: 2,3-Heptanedione

Cat. No.: B1203084

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For Researchers, Scientists, and Drug Development Professionals

Introduction

2,3-Heptanedione, a versatile alpha-diketone, is a significant compound in various scientific and industrial fields. This guide provides a comprehensive overview of its chemical properties, synthesis, analytical methodologies, and applications, with a focus on its relevance to research and development.

Chemical Identity and Properties

2,3-Heptanedione is systematically known as heptane-2,3-dione.^{[1][2]} It is registered under the CAS number 96-04-8.^{[1][2]} The compound is also known by a variety of synonyms, reflecting its commercial and historical usage.

Table 1: Synonyms and Identifiers for **2,3-Heptanedione**

Synonym	Identifier
Heptane-2,3-dione	IUPAC Name
Acetyl valeryl	Common Name[1][2]
Valerylacetyl	Common Name[1]
Acetyl pentanoyl	Common Name[1]
2,3-Dioxoheptane	Systematic Name
FEMA No. 2543	FEMA Number[1]
EINECS 202-472-5	EC Number[1]

The physical and chemical properties of **2,3-Heptanedione** are summarized in the table below.

Table 2: Physicochemical Properties of **2,3-Heptanedione**

Property	Value	Source
Molecular Formula	C7H12O2	[1]
Molecular Weight	128.17 g/mol	[1]
Appearance	Yellowish liquid	[3]
Odor	Powerful, cheesy, pungent, with a sweet, oily character	[3][4]
Taste	Sweet, buttery	[4]
Boiling Point	149.7 °C at 760 mmHg	[3]
Density	0.926 g/cm ³	[3]
Flash Point	45.005 °C	[3]
Refractive Index	n _{20/D} 1.415 (lit.)	[3]
Solubility	Slightly soluble in water; soluble in alcohol	[5]

Synthesis of 2,3-Heptanedione

While specific proprietary methods for the industrial production of **2,3-Heptanedione** exist, a general and adaptable laboratory synthesis involves the oxidation of a corresponding ketone. One common method is the oxidation of 2-heptanone using selenium dioxide.^{[6][7]}

Experimental Protocol: Oxidation of 2-Heptanone with Selenium Dioxide

This protocol is a general representation and may require optimization for specific laboratory conditions.

Materials:

- 2-Heptanone
- Selenium Dioxide (SeO₂)
- Dioxane (as solvent)
- Water
- Diatomaceous earth
- Sodium sulfate (anhydrous)
- Standard laboratory glassware for reflux and extraction
- Rotary evaporator

Procedure:

- In a round-bottom flask equipped with a reflux condenser and a magnetic stirrer, dissolve 2-heptanone in a suitable solvent such as dioxane.
- Add a stoichiometric amount of selenium dioxide to the solution.

- Heat the mixture to reflux with constant stirring. The reaction progress can be monitored by thin-layer chromatography (TLC) or gas chromatography (GC).
- Upon completion of the reaction, cool the mixture to room temperature.
- Filter the mixture through a pad of diatomaceous earth to remove the precipitated selenium metal.
- Transfer the filtrate to a separatory funnel and wash sequentially with water and brine.
- Dry the organic layer over anhydrous sodium sulfate.
- Filter to remove the drying agent and concentrate the filtrate under reduced pressure using a rotary evaporator to yield crude **2,3-Heptanedione**.
- The crude product can be further purified by fractional distillation under reduced pressure.

Safety Note: Selenium compounds are toxic. All manipulations should be performed in a well-ventilated fume hood, and appropriate personal protective equipment (PPE), including gloves and safety glasses, should be worn.^[6]

Analytical Methodology: Quantitative Analysis by GC-MS

Gas chromatography-mass spectrometry (GC-MS) is the preferred method for the quantitative analysis of **2,3-Heptanedione** in various matrices, including food and flavorings.^{[5][8]}

Experimental Protocol: GC-MS Analysis of 2,3-Heptanedione

This protocol provides a general framework for the analysis of **2,3-Heptanedione**. Specific parameters may need to be adjusted based on the instrumentation and the sample matrix.

Instrumentation:

- Gas chromatograph coupled with a mass spectrometer (GC-MS)

- Autosampler

Materials and Reagents:

- **2,3-Heptanedione** standard (high purity)
- Internal standard (e.g., 2,3-hexanedione)
- Solvent for sample and standard preparation (e.g., methanol or dichloromethane)
- Sample matrix (e.g., food product, flavor concentrate)

Sample Preparation (Example for a liquid food sample):

- Homogenize the liquid food sample.
- Accurately weigh a known amount of the homogenized sample into a vial.
- Add a known amount of the internal standard solution.
- Perform a liquid-liquid extraction with a suitable organic solvent (e.g., dichloromethane).
- Vortex the mixture and centrifuge to separate the layers.
- Carefully collect the organic layer containing the analyte and internal standard.
- The extract may be concentrated under a gentle stream of nitrogen if necessary.
- Transfer the final extract to a GC vial for analysis.

GC-MS Parameters:

- GC Column: A non-polar or medium-polarity column is typically used (e.g., DB-5ms, HP-5ms).
- Injector Temperature: 250 °C
- Oven Temperature Program:

- Initial temperature: 40 °C, hold for 2 minutes.
- Ramp: Increase at 10 °C/minute to 250 °C.
- Final hold: Hold at 250 °C for 5 minutes.
- Carrier Gas: Helium at a constant flow rate (e.g., 1 mL/min).
- MS Ion Source Temperature: 230 °C
- MS Quadrupole Temperature: 150 °C
- Ionization Mode: Electron Ionization (EI) at 70 eV.
- Scan Mode: Selected Ion Monitoring (SIM) for quantitative analysis, using characteristic ions for **2,3-Heptanedione** and the internal standard.

Data Analysis:

- Create a calibration curve by analyzing a series of standards of known concentrations.
- Quantify the amount of **2,3-Heptanedione** in the sample by comparing the peak area ratio of the analyte to the internal standard against the calibration curve.

Applications in Research and Development

2,3-Heptanedione serves as a valuable building block in organic synthesis and has applications in various research and development sectors.

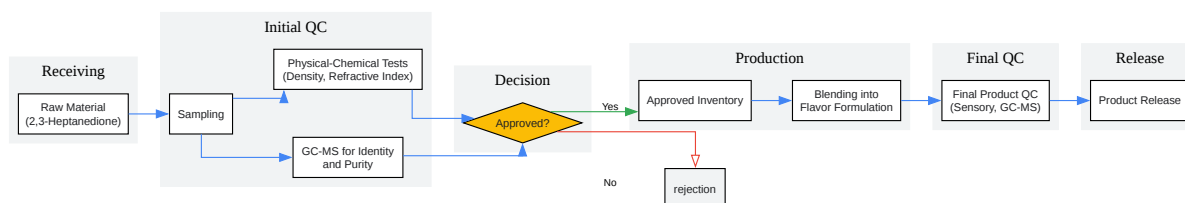
- Flavor and Fragrance Industry: It is a key component in the formulation of buttery, cheesy, and creamy flavors and fragrances.[9] Its organoleptic properties are of significant interest for food technologists and flavor chemists.
- Pharmaceutical Synthesis: As a diketone, it can participate in a variety of chemical reactions, making it a useful intermediate in the synthesis of more complex molecules, including potential pharmaceutical compounds.[10] Its reactive carbonyl groups allow for the formation of heterocyclic compounds, which are prevalent in many drug scaffolds.

- Polymer Industry: It can be used as a plasticizer in polymer formulations.[10]

Logical Workflow and Safety

Quality Control Workflow in the Flavor Industry

Given the importance of purity and consistency in the flavor industry, a robust quality control workflow is essential for **2,3-Heptanedione**.



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Caption: Quality Control Workflow for **2,3-Heptanedione** in the Flavor Industry.

Safety and Handling

2,3-Heptanedione is a flammable liquid and vapor.[1][11] It may cause an allergic skin reaction.[2][11] Therefore, it is crucial to handle this chemical with appropriate safety precautions.

- Handling: Work in a well-ventilated area, preferably in a fume hood.[1] Keep away from heat, sparks, open flames, and other ignition sources.[11] Use non-sparking tools and take precautionary measures against static discharge.[1][11] Avoid contact with skin, eyes, and clothing.[12]
- Personal Protective Equipment (PPE): Wear protective gloves, clothing, and eye/face protection.[11]

- Storage: Store in a cool, dry, and well-ventilated place in a tightly closed container.[12]
- Fire Fighting: Use foam, dry powder, carbon dioxide, or water spray to extinguish fires.[1]

Conclusion

2,3-Heptanedione is a compound with significant industrial applications, particularly in the flavor and fragrance sectors. Its utility as a synthetic intermediate also presents opportunities for research in medicinal chemistry and materials science. A thorough understanding of its properties, synthesis, and analytical methods is essential for its effective and safe use in research and development. This guide provides a foundational resource for professionals working with this versatile alpha-diketone.

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